

Molar mass and extinction coefficient of diphenylcarbazone.

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Compound of Interest

Compound Name: *Diphenylcarbazone*

Cat. No.: *B146866*

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Diphenylcarbazone: A Technical Guide for Researchers

This technical guide provides an in-depth overview of the physicochemical properties and applications of **diphenylcarbazone**, with a focus on its use in analytical chemistry. This document is intended for researchers, scientists, and drug development professionals who utilize this compound in their work.

Core Properties of Diphenylcarbazone

Diphenylcarbazone is a chemical compound widely used as a colorimetric reagent and indicator.^{[1][2]} Its utility stems from its ability to form distinctly colored complexes with various metal ions.^{[3][4]}

Physicochemical Data

The key quantitative properties of **diphenylcarbazone** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molar Mass	240.26 g/mol	[4][5]
240.27 g/mol	[6]	
Molecular Formula	C ₁₃ H ₁₂ N ₄ O	[3][5][7][6][8]
CAS Number	538-62-5	[3][6]
Melting Point	153-157 °C (with decomposition)	[5]
	157 °C (with decomposition)	
Appearance	Orange to orange-red crystalline powder or needles	[2][3][6][8]
Solubility	Soluble in ethanol, acetone, chloroform, and benzene.[2][3] [4][8] Insoluble in water.[3][4] [5][8]	

Note on Molar Extinction Coefficient: A definitive molar extinction coefficient for **diphenylcarbazone** alone is not readily available in the surveyed literature. The compound's primary application lies in the formation of colored complexes with metal ions, and the spectrophotometric properties of these complexes are well-documented.

Experimental Protocols

Diphenylcarbazone is a key reagent in the colorimetric determination of heavy metals, most notably mercury (Hg²⁺) and hexavalent chromium (Cr⁶⁺).

Determination of Mercury(II) Ions

This protocol is based on the formation of a colored complex between **diphenylcarbazone** and mercury(II) ions.

Methodology:

- Sample Preparation: The sample containing mercury(II) ions is acidified.

- Reagent Preparation: A solution of **diphenylcarbazone** is typically prepared in an organic solvent such as ethanol.[2]
- Reaction: The **diphenylcarbazone** solution is added to the acidified sample. In the presence of Hg^{2+} ions, a blue-violet or purple complex is formed.[4][7]
- Analysis: The intensity of the colored complex is measured spectrophotometrically. The maximum absorbance (λ_{max}) of the mercury-**diphenylcarbazone** complex is observed around 520-540 nm.[9] The concentration of mercury is then determined by comparing the absorbance to a calibration curve prepared with known concentrations of mercury standards.

Determination of Hexavalent Chromium

This method relies on the reaction of hexavalent chromium with diphenylcarbazide, which is readily oxidized to **diphenylcarbazone**, followed by complexation. Commercial **diphenylcarbazone** often contains diphenylcarbazide.

Methodology:

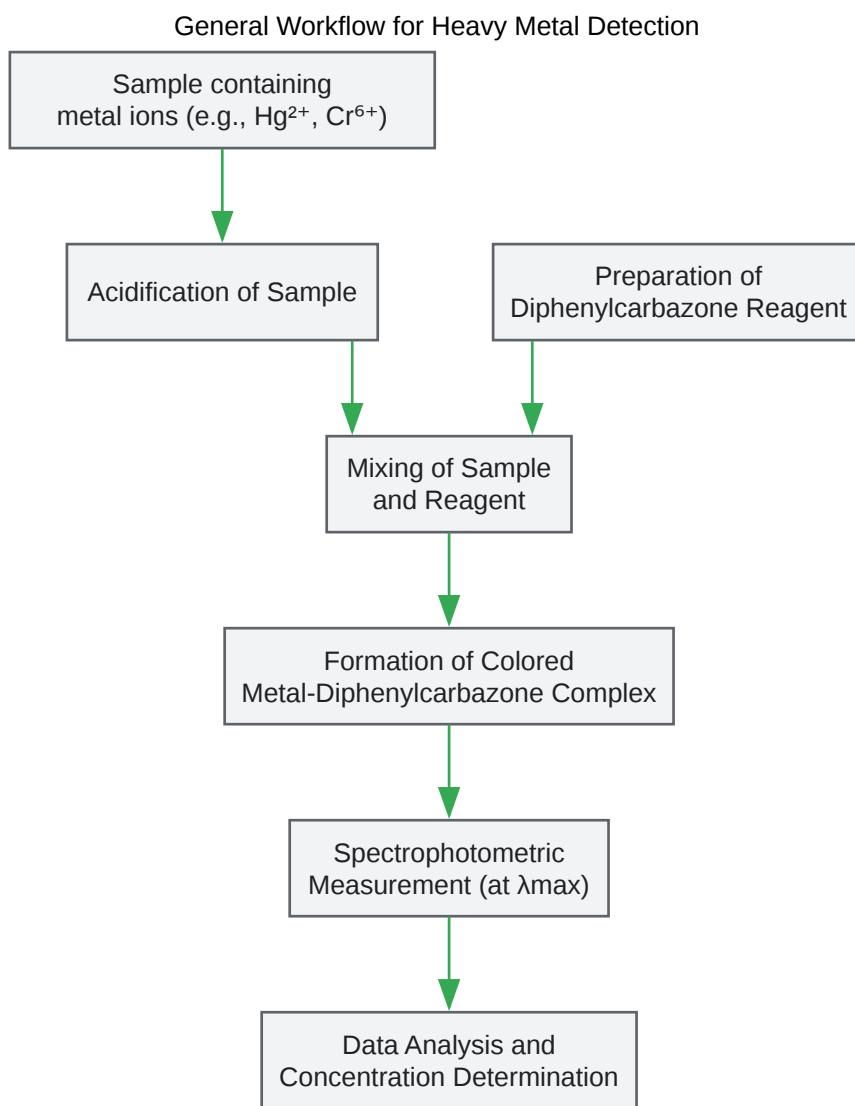
- Sample Preparation: The sample containing hexavalent chromium is acidified, typically with sulfuric acid.
- Reagent Preparation: A solution of diphenylcarbazide (or a **diphenylcarbazone**/diphenylcarbazide mixture) is prepared in a suitable organic solvent like acetone or isopropyl alcohol.
- Reaction: The reagent solution is added to the acidified sample. Hexavalent chromium oxidizes diphenylcarbazide to **diphenylcarbazone**, and the resulting trivalent chromium forms a red-violet complex with the **diphenylcarbazone**.
- Analysis: The absorbance of the resulting colored solution is measured using a spectrophotometer at a wavelength of approximately 540 nm. The concentration of hexavalent chromium is determined from a standard calibration curve.

Logical and Experimental Workflows

The analytical applications of **diphenylcarbazone** follow a clear and logical workflow, from sample preparation to final analysis.

Workflow for Heavy Metal Detection

The general experimental workflow for the detection of heavy metals using **diphenylcarbazone** is illustrated below.

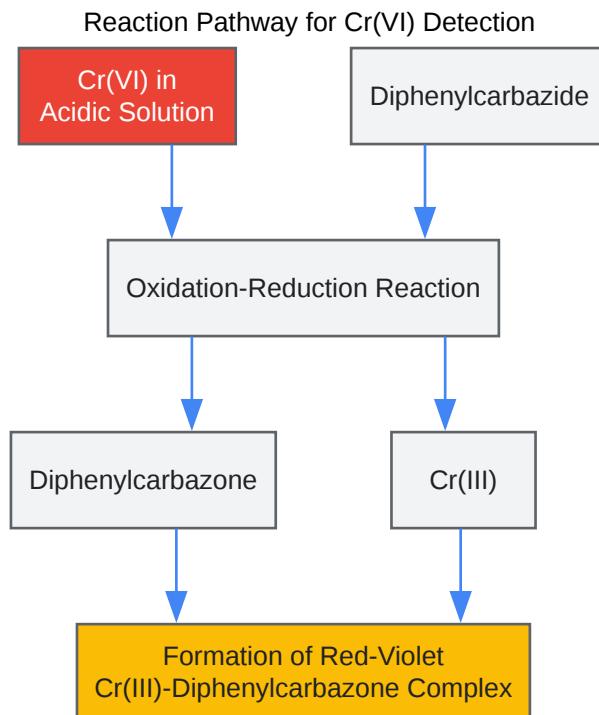


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General Workflow for Heavy Metal Detection

Reaction Pathway for Chromium Detection

The reaction between hexavalent chromium and diphenylcarbazide to form the colored complex is a key aspect of its analytical application.



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Reaction Pathway for Cr(VI) Detection

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